

Navigating the Chemical Identity of Stellatin: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	Stellatin
CAS No.:	62995-11-3
Cat. No.:	B12760321

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This technical guide serves as an in-depth resource for researchers, scientists, and professionals in drug development on the chemical identity and properties of **Stellatin**. It aims to provide a clear and comprehensive overview, addressing potential ambiguities in nomenclature and presenting a consolidated source of key chemical identifiers and data.

Introduction: Unambiguous Identification of Stellatin

In the realm of chemical research and drug discovery, precise identification of a compound is paramount. The name "**Stellatin**" has been associated with more than one distinct chemical entity, which can lead to confusion and erroneous data interpretation. This guide clarifies the identities of the two primary compounds referred to as **Stellatin** and focuses on the more predominantly cited molecule.

The principal compound known as **Stellatin** is a chromone derivative, scientifically named 5-hydroxy-6,7-dimethoxy-2-methylchromen-4-one.[1][2] A second, less commonly referenced compound, is an isochromenone derivative.[3] To ensure clarity, this guide will primarily focus

on the chromone derivative. A comparative table of chemical identifiers for both compounds is provided below to aid in their unambiguous identification.

Core Chemical Identifiers

A unique and standardized set of identifiers is crucial for the accurate tracking and referencing of chemical compounds in databases and literature.

Table 1: Comparative Chemical Identifiers for Compounds Named Stellatin

Identifier	Stellatin (Chromone Derivative)	Stellatin (Isochromenone Derivative)
CAS Number	62995-11-3[1]	1083201-12-0[3]
PubChem CID	53322523[1]	25769053[3]
IUPAC Name	5-hydroxy-6,7-dimethoxy-2-methylchromen-4-one[1][2]	8-hydroxy-7-(hydroxymethyl)-6-methoxy-3,4-dihydroisochromen-1-one[3]
Molecular Formula	C ₁₂ H ₁₂ O ₅ [1][2]	C ₁₁ H ₁₂ O ₅ [3]
Molecular Weight	236.22 g/mol [1][2]	224.21 g/mol [3]
InChI	InChI=1S/C12H12O5/c1-6-4-7(13)10-8(17-6)5-9(15-2)12(16-3)11(10)14/h4-5,14H,1-3H3[1][2]	InChI=1S/C11H12O5/c1-15-8-4-6-2-3-16-11(14)9(6)10(13)7(8)5-12/h4,12-13H,2-3,5H2,1H3[3]
InChIKey	PJCFJNHVNWMPD-UHFFFAOYSA-N[2]	BIWNDHPZHCUSL-UHFFFAOYSA-N[3]
Canonical SMILES	CC1=CC(=O)C2=C(O1)C=C(C(C2=O)O)OC[2]	COC1=C(C=C2CC(=O)OC2=C1O)CO[3]
Synonyms	5-Hydroxy-6,7-dimethoxy-2-methylchromone, 6-Methoxyeugenin[1][2]	Stellatin (C11)[3]

Physicochemical Properties of Stellatin (Chromone Derivative)

Understanding the physicochemical properties of a compound is fundamental to its application in research and development.

Table 2: Computed Physicochemical Properties of Stellatin (CAS: 62995-11-3)

Property	Value	Source
XLogP3	2.1	[1]
Topological Polar Surface Area	65 Å²	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	5	[1]
Rotatable Bond Count	2	[1]
Exact Mass	236.06847348 g/mol	[1]

Structural Representation and Data Formats

Visualizing the chemical structure and having access to machine-readable formats are essential for computational analysis and data exchange.

Diagram 1: 2D Chemical Structure of Stellatin (CAS: 62995-11-3)

Caption: 2D structure of 5-hydroxy-6,7-dimethoxy-2-methylchromen-4-one.

Conclusion

This guide provides a foundational understanding of the chemical identity of **Stellatin**, with a clear focus on the more prevalent chromone derivative (CAS: 62995-11-3). By consolidating key chemical identifiers and properties, this document aims to support the scientific community

in the accurate reporting, synthesis, and investigation of this compound. Future research and publications should endeavor to use specific chemical identifiers, such as the CAS number or IUPAC name, to prevent ambiguity and ensure the integrity of scientific data.

References

- PubChem. **Stellatin**. National Center for Biotechnology Information. [[Link](#)]
- PubChem. **Stellatin** (C11). National Center for Biotechnology Information. [[Link](#)]
- PlantaeDB. **Stellatin**. [[Link](#)]

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Sources

- 1. Stellatin | C₁₂H₁₂O₅ | CID 53322523 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. plantaedb.com [plantaedb.com]
- 3. Stellatin (C11) | C₁₁H₁₂O₅ | CID 25769053 - PubChem [pubchem.ncbi.nlm.nih.gov]
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